

# Essential Safety and Logistical Information for Handling DK-139

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For researchers, scientists, and drug development professionals working with **DK-139** (2-hydroxy-3',5,5'-trimethoxychalcone), a synthetic chalcone derivative, adherence to strict safety protocols is paramount. This guide provides essential, immediate safety and logistical information, including operational and disposal plans to ensure a safe laboratory environment.

## **Personal Protective Equipment (PPE)**

When handling **DK-139**, the use of appropriate personal protective equipment is mandatory to minimize exposure and ensure personal safety. The following table summarizes the recommended PPE.



Protection Type	Equipment	Specifications and Use
Eye Protection	Safety glasses with side- shields or chemical goggles.	Must be worn at all times in the laboratory to protect against splashes. A face shield may be necessary when handling larger quantities or if there is a significant risk of splashing.
Skin Protection	Chemical-resistant gloves (e.g., Nitrile, Neoprene, or PVC).	Gloves should be worn when handling the substance. It is crucial to change gloves immediately if they become contaminated. For prolonged or frequently repeated contact, a glove with a higher protection class is recommended.
Lab coat or chemical-resistant apron.	A lab coat should always be worn to protect clothing. For tasks with a higher risk of spills, a chemical-resistant apron is recommended.	
Respiratory Protection	NIOSH-approved respirator.	Work should be conducted in a well-ventilated area, preferably in a chemical fume hood. If dust or aerosols are likely to be generated, a NIOSH-approved respirator with an appropriate particulate filter should be used.

## **Handling and Storage**

### Handling:

• Avoid all personal contact, including inhalation of dust or aerosols.



- Wear the prescribed personal protective equipment at all times.
- Ensure adequate ventilation in the work area.
- Use dry clean-up procedures and avoid generating dust.
- After handling, wash hands thoroughly with soap and water.

#### Storage:

- Store in a tightly closed, original container.
- Keep in a dry, cool, and well-ventilated place.
- Store away from incompatible materials such as strong oxidizing agents.

## **Disposal Plan**

Proper disposal of **DK-139** and its containers is critical to prevent environmental contamination and ensure compliance with regulations.

#### Procedure:

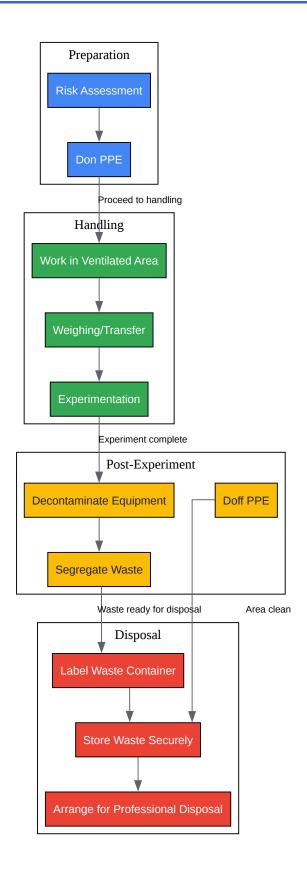
- Segregation: Segregate DK-139 waste from other laboratory waste.
- Containerization: Place the waste in a suitable, sealed, and clearly labeled container.
- Labeling: Label the waste container with the chemical name and all relevant hazard warnings.
- Disposal: Dispose of the waste through a licensed and approved waste disposal contractor.
  Adhere to all local, state, and federal regulations for hazardous waste disposal. Do not dispose of down the drain or in regular trash.
- Decontamination: Decontaminate all reusable equipment that has come into contact with
  DK-139 according to established laboratory procedures.



## Experimental Workflow: Safe Handling and Disposal of DK-139

The following diagram outlines the standard workflow for safely handling and disposing of **DK-139** in a laboratory setting.





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Safe handling and disposal workflow for **DK-139**.







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